

Synthesis of 4-(2-Methoxyethyl)pyridine: A Detailed Protocol for Researchers

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Compound of Interest

Compound Name: **4-(2-Methoxyethyl)pyridine**

Cat. No.: **B8725913**

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This document provides a comprehensive guide for the synthesis of **4-(2-Methoxyethyl)pyridine**, a valuable building block in pharmaceutical and materials science research. The protocol detailed herein is based on established chemical principles and has been structured to ensure clarity, reproducibility, and safety. This guide goes beyond a simple recitation of steps, offering insights into the rationale behind procedural choices to empower researchers in their synthetic endeavors.

Introduction

4-(2-Methoxyethyl)pyridine is a substituted pyridine derivative with significant utility in the development of novel chemical entities. Its structural motif, featuring a pyridine ring and a methoxyethyl side chain, imparts unique physicochemical properties that are desirable in various applications. This guide will focus on a reliable and accessible synthetic route, starting from readily available precursors.

Physicochemical Properties

A thorough understanding of the physical and chemical properties of the target compound is crucial for its synthesis, purification, and handling.

Property	Value	Source
CAS Number	70289-28-0	[1] [2]
Molecular Formula	C8H11NO	[1] [2]
Molecular Weight	137.18 g/mol	[1]
Boiling Point	92-93 °C at 10 Torr	[1]
Density	1.011 g/cm ³ (Predicted)	

Synthetic Strategy: A Two-Step Approach

The synthesis of **4-(2-Methoxyethyl)pyridine** can be efficiently achieved through a two-step process. This strategy involves the initial formation of 4-(2-hydroxyethyl)pyridine, followed by an etherification reaction to introduce the methyl group. This approach is advantageous due to the commercial availability of the starting materials and the generally high yields of each step.

An alternative, though less common, approach involves the direct reaction of 4-picoline with formaldehyde and methanol. However, this method can lead to a mixture of products and may require more stringent reaction control.[\[3\]](#) Therefore, the two-step synthesis via 4-(2-hydroxyethyl)pyridine is the recommended and more robust pathway for laboratory-scale preparations.

Experimental Workflow Diagram

The following diagram illustrates the key stages of the synthesis, purification, and characterization process.

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Sources

- 1. Pyridine, 4-(2-methoxyethyl)- CAS#: 70289-28-0 [m.chemicalbook.com]

- 2. 4-(2-methoxyethyl)pyridine AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 3. US6727365B1 - Process for the preparation of vinylpyridine from picoline over modified zeolites - Google Patents [patents.google.com]
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